

Application and Protocol Guide for the Quantification of 2-Methyl-2-phenylcyclohexanone

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Compound of Interest

Compound Name: 2-Methyl-2-phenylcyclohexanone

CAS No.: 17206-54-1

Cat. No.: B092342

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Introduction

2-Methyl-2-phenylcyclohexanone is a synthetic intermediate of significant interest in the pharmaceutical and fine chemical industries. Its precise and accurate quantification is paramount for ensuring the quality, efficacy, and safety of downstream products. This document provides a comprehensive guide to the analytical methodologies for the quantification of **2-Methyl-2-phenylcyclohexanone**, designed for researchers, scientists, and drug development professionals. The protocols herein are grounded in established analytical principles and validated against the rigorous standards of the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and reliability.^[1]

This guide presents two primary analytical techniques: High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS). For HPLC, we will explore both a direct analysis and a method involving derivatization to enhance spectrophotometric detection. Each protocol is detailed with step-by-

step instructions, followed by a comprehensive validation strategy to establish its suitability for its intended purpose.

Physicochemical Properties of 2-Methyl-2-phenylcyclohexanone

A thorough understanding of the analyte's properties is fundamental to developing robust analytical methods.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₆ O	[PubChem CID: 349943][2]
Molecular Weight	188.26 g/mol	[PubChem CID: 349943][2]
IUPAC Name	2-methyl-2-phenylcyclohexan-1-one	[PubChem CID: 349943][2]
Appearance	Expected to be a liquid or low-melting solid	Inferred from similar compounds

High-Performance Liquid Chromatography (HPLC) for Quantification

HPLC is a versatile and widely used technique for the quantification of non-volatile and thermally labile compounds. We present two approaches: a direct UV detection method and a more sensitive method involving pre-column derivatization.

Method 1: Direct HPLC with UV Detection

This method offers a straightforward approach for the quantification of **2-Methyl-2-phenylcyclohexanone**, leveraging its inherent UV-absorbing properties conferred by the phenyl ring and the carbonyl group.

The presence of the phenyl group and the ketone functional group suggests that **2-Methyl-2-phenylcyclohexanone** will exhibit UV absorbance. While a specific UV-Vis spectrum for this compound is not readily available in the public domain, related compounds such as 2-

phenylcyclohexanone have been detected at 200 nm^[3], and 2-methylcyclohexanone has a maximum absorption at 284 nm^{[4][5]}. The phenyl ring itself has a primary absorption band around 204 nm and a secondary, less intense band around 254 nm. Therefore, a wavelength in the range of 200-210 nm or around 254 nm is a logical starting point for method development. A photodiode array (PDA) detector is recommended to determine the optimal detection wavelength experimentally.

A reversed-phase C18 column is selected due to the non-polar nature of the analyte. The mobile phase, consisting of acetonitrile and water, provides a good balance of solvent strength and compatibility with UV detection.

1. Materials and Reagents:

- **2-Methyl-2-phenylcyclohexanone** reference standard (purity ≥98%)
- Acetonitrile (HPLC grade, UV cutoff ≤190 nm)^{[1][6][7]}
- Water (HPLC grade)
- Methanol (HPLC grade)

2. Instrumentation:

- HPLC system with a quaternary or binary pump
- Autosampler
- Column oven
- Photodiode Array (PDA) or UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)

3. Chromatographic Conditions:

- Mobile Phase: Acetonitrile:Water (gradient or isocratic, start with 60:40 v/v)
- Flow Rate: 1.0 mL/min

- Column Temperature: 30 °C
- Detection Wavelength: 210 nm (or optimal wavelength determined by PDA scan)
- Injection Volume: 10 µL

4. Preparation of Standard Solutions:

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **2-Methyl-2-phenylcyclohexanone** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the stock solution with the mobile phase to achieve concentrations in the desired range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).

5. Sample Preparation:

- Accurately weigh the sample containing **2-Methyl-2-phenylcyclohexanone** and dissolve it in a suitable solvent (e.g., acetonitrile).
- Dilute the sample solution with the mobile phase to bring the analyte concentration within the calibration range.
- Filter the final solution through a 0.45 µm syringe filter before injection.

A rigorous validation process is essential to demonstrate that the analytical method is suitable for its intended purpose.^[1]

- Specificity: The ability to unequivocally assess the analyte in the presence of other components.^{[4][8]} This can be demonstrated by:
 - Injecting a blank (matrix without analyte) to show no interfering peaks at the retention time of **2-Methyl-2-phenylcyclohexanone**.
 - Analyzing a placebo formulation (if applicable) to confirm the absence of interference from excipients.

- Performing forced degradation studies (acid, base, oxidation, heat, light) on the analyte to show that the degradation products do not co-elute with the main peak. Peak purity analysis using a PDA detector should be performed.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
 - Analyze the prepared calibration standards in triplicate.
 - Plot the mean peak area against the concentration and perform a linear regression analysis.
 - The correlation coefficient (r^2) should be ≥ 0.999 .
- Range: The interval between the upper and lower concentrations of the analyte for which the method has been demonstrated to be linear, accurate, and precise.
 - The range should be established based on the linearity study.
- Accuracy: The closeness of the test results to the true value.
 - Perform recovery studies by spiking a placebo matrix with the analyte at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration), with three replicates at each level.
 - The mean recovery should be within 98.0% to 102.0%.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
 - Repeatability (Intra-assay precision): Analyze six replicate samples at 100% of the test concentration on the same day, by the same analyst, and on the same instrument. The relative standard deviation (RSD) should be $\leq 2.0\%$.
 - Intermediate Precision: Repeat the repeatability study on a different day, with a different analyst, and/or on a different instrument. The RSD between the two sets of data should be $\leq 2.0\%$.

- Limit of Detection (LOD) and Limit of Quantification (LOQ):
 - LOD and LOQ can be estimated based on the standard deviation of the response and the slope of the calibration curve ($LOD = 3.3 * \sigma/S$; $LOQ = 10 * \sigma/S$, where σ is the standard deviation of the y-intercept of the regression line and S is the slope of the calibration curve).
 - The LOQ should be experimentally verified by analyzing a standard at the determined concentration and demonstrating acceptable precision and accuracy.
- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters.
 - Introduce small changes to the method, such as:
 - Flow rate (± 0.1 mL/min)
 - Column temperature (± 2 °C)
 - Mobile phase composition ($\pm 2\%$ absolute)
 - Detection wavelength (± 2 nm)
 - The system suitability parameters should remain within acceptable limits.

Validation Parameter	Acceptance Criteria
Specificity	No interference at the analyte's retention time. Peak purity index > 0.999.
Linearity (r^2)	≥ 0.999
Range	Defined by linearity, e.g., 1-100 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	Repeatability $\leq 2.0\%$, Intermediate Precision $\leq 2.0\%$
Limit of Quantification	To be determined experimentally
Robustness	System suitability parameters pass under varied conditions

Method 2: HPLC with UV Detection after Pre-Column Derivatization with 2,4-Dinitrophenylhydrazine (2,4-DNPH)

For low concentrations of **2-Methyl-2-phenylcyclohexanone** or in complex matrices where higher sensitivity and selectivity are required, pre-column derivatization with 2,4-DNPH is an excellent strategy. The reaction of the ketone with 2,4-DNPH forms a 2,4-dinitrophenylhydrazone derivative, which has a strong chromophore, allowing for detection at a higher wavelength (around 365 nm) where there is typically less interference.[\[3\]](#)[\[9\]](#)

The derivatization reaction is a well-established acid-catalyzed nucleophilic addition-elimination (condensation) reaction.[\[10\]](#) The resulting hydrazone is a larger, more chromophoric molecule that can be easily separated by reversed-phase HPLC and detected with high sensitivity. The detection at a longer wavelength (e.g., 365 nm) minimizes interference from many matrix components that absorb in the lower UV region.[\[9\]](#)

1. Materials and Reagents:

- **2-Methyl-2-phenylcyclohexanone** reference standard (purity $\geq 98\%$)

- 2,4-Dinitrophenylhydrazine (DNPH)
- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)

2. Derivatization Reagent Preparation (2,4-DNPH Solution):

- Dissolve an appropriate amount of 2,4-DNPH in acetonitrile containing a catalytic amount of acid (e.g., 1% v/v concentrated HCl). Prepare this solution fresh.

3. Derivatization Procedure:

- To a known volume of the standard or sample solution in acetonitrile, add an excess of the 2,4-DNPH derivatization reagent.
- Heat the mixture at a controlled temperature (e.g., 60 °C) for a specific time (e.g., 30 minutes) to ensure complete reaction.[\[9\]](#)
- Cool the solution to room temperature.
- Dilute the derivatized solution with the mobile phase to the desired concentration for HPLC analysis.

4. Instrumentation and Chromatographic Conditions:

- HPLC System: As described in Method 1.
- Column: Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Acetonitrile:Water gradient.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.

- Detection Wavelength: 365 nm.[3][9]
- Injection Volume: 10 µL.

5. Preparation of Standard and Sample Solutions:

- Follow the same procedure as for the derivatization of the reference standard to prepare a series of calibration standards of the **2-Methyl-2-phenylcyclohexanone-2,4-dinitrophenylhydrazone** derivative.
- Derivatize the sample solutions using the same procedure.

The validation parameters for the derivatization method are the same as for the direct HPLC method (Specificity, Linearity, Range, Accuracy, Precision, LOQ, and Robustness). However, special attention should be paid to the following:

- **Specificity:** In addition to the previously mentioned tests, it is important to demonstrate that the derivatization reagent (2,4-DNPH) and any side products do not interfere with the quantification of the derivatized analyte.
- **Robustness:** The validation should also include an evaluation of the derivatization reaction conditions, such as reaction time, temperature, and reagent concentration.

It is important to be aware that 2,4-dinitrophenylhydrazones can exist as E- and Z- stereoisomers, which may appear as separate peaks in the chromatogram.[7][11] The analytical method should be optimized to either separate and sum both isomers for quantification or to ensure the consistent formation of a single isomer. Adding a small amount of acid to the mobile phase can sometimes help in managing the isomerization.[7]

Gas Chromatography-Mass Spectrometry (GC-MS) for Quantification

GC-MS is a powerful technique for the quantification of volatile and semi-volatile compounds. It offers high selectivity and sensitivity, making it an ideal method for the analysis of **2-Methyl-2-phenylcyclohexanone**, especially in complex matrices.

2-Methyl-2-phenylcyclohexanone is expected to be sufficiently volatile and thermally stable for GC analysis. The mass spectrometer provides high selectivity by monitoring specific fragment ions of the analyte, which minimizes interference from co-eluting compounds. The use of an internal standard is highly recommended to correct for variations in injection volume and potential matrix effects.[\[12\]](#)

The mass spectrum of **2-Methyl-2-phenylcyclohexanone** is expected to show a molecular ion peak at m/z 188. The fragmentation of cyclic ketones often involves α -cleavage of the bond adjacent to the carbonyl group.[\[6\]](#) For **2-Methyl-2-phenylcyclohexanone**, the primary fragmentation pathways are likely to involve the loss of a methyl group (m/z 173), cleavage of the bond between the carbonyl carbon and the phenyl-substituted carbon, and rearrangements. Aromatic ketones often show a prominent acylium ion from the loss of the alkyl substituent.

1. Materials and Reagents:

- **2-Methyl-2-phenylcyclohexanone** reference standard (purity $\geq 98\%$)
- Internal Standard (IS): A compound with similar chemical properties but not present in the sample, for example, 2-phenylcyclohexanone or a deuterated analog of the analyte.[\[12\]](#)
- Dichloromethane or Ethyl Acetate (GC grade)

2. Instrumentation:

- Gas chromatograph with a split/splitless injector
- Mass spectrometer (quadrupole or ion trap)
- Capillary GC column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 μ m film thickness)

3. GC-MS Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Splitless (or split, depending on concentration)
- Carrier Gas: Helium at a constant flow of 1.0 mL/min

- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 1 minute
 - Ramp: 15 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantification. Monitor the molecular ion (m/z 188) and at least two other characteristic fragment ions. Full scan mode can be used for initial identification.

4. Preparation of Standard and Sample Solutions:

- Stock Standard Solution (1000 µg/mL): Prepare as described for the HPLC method, using a suitable GC-compatible solvent like dichloromethane.
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the chosen internal standard.
- Calibration Standards: Prepare a series of calibration standards containing a fixed concentration of the internal standard and varying concentrations of **2-Methyl-2-phenylcyclohexanone**.
- Sample Preparation: Dissolve a known amount of the sample in the solvent. Add the internal standard to achieve the same concentration as in the calibration standards. Dilute to a final volume and vortex.

The validation parameters for the GC-MS method are the same as for the HPLC methods.

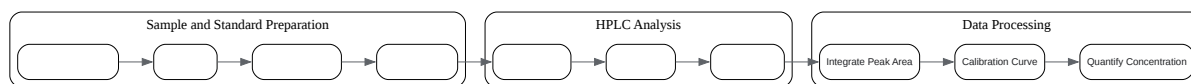
- Specificity: The use of SIM mode provides a high degree of specificity. This can be confirmed by ensuring that blank matrix injections do not show any peaks at the retention time of the

analyte for the selected ions. The ratio of the monitored ions should be consistent between the standards and the samples.

- **Linearity:** A calibration curve should be constructed by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration. The correlation coefficient (r^2) should be ≥ 0.999 .
- **Accuracy and Precision:** Determined as described for the HPLC methods, using the analyte/internal standard peak area ratio for calculations.
- **LOD and LOQ:** Determined based on the signal-to-noise ratio (S/N) of the analyte peak at low concentrations (LOD S/N ≥ 3 , LOQ S/N ≥ 10).
- **Robustness:** Evaluate the effect of small variations in GC parameters such as the oven temperature ramp rate, final temperature, and carrier gas flow rate.

Validation Parameter	Acceptance Criteria
Specificity	No interference at the analyte's retention time for the selected ions. Consistent ion ratios.
Linearity (r^2)	≥ 0.999
Range	Defined by linearity
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	Repeatability $\leq 2.0\%$, Intermediate Precision $\leq 2.0\%$
Limit of Quantification	S/N ≥ 10
Robustness	System suitability parameters pass under varied conditions

Visualization of Experimental Workflows



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Caption: Workflow for HPLC Quantification of **2-Methyl-2-phenylcyclohexanone**.



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Caption: Workflow for GC-MS Quantification of **2-Methyl-2-phenylcyclohexanone**.

Conclusion

This application note provides detailed and robust analytical methods for the quantification of **2-Methyl-2-phenylcyclohexanone** using HPLC-UV and GC-MS. The protocols are designed to be a starting point for method development and must be fully validated in the user's laboratory to ensure their suitability for the intended application. By following the principles of scientific integrity and adhering to the validation guidelines outlined, researchers can generate reliable and defensible data for this important chemical intermediate.

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